

Heptatriacontane (CAS 7194-84-5): A Comprehensive Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Heptatriacontane	
Cat. No.:	B1583076	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Heptatriacontane** (CAS 7194-84-5), a long-chain aliphatic hydrocarbon. This document consolidates key chemical and physical data, outlines detailed experimental protocols for its synthesis and analysis, and explores its potential, though currently under-investigated, biological activities and applications in drug development.

Core Chemical and Physical Properties

Heptatriacontane is a saturated hydrocarbon with the chemical formula C₃₇H₇₆. Its long, linear structure imparts specific physical properties, making it a waxy solid at room temperature with very low solubility in polar solvents.[1]



Property	Value	Reference(s)
CAS Number	7194-84-5	[2]
Molecular Formula	C37H76	[2]
Molecular Weight	521.0 g/mol	[2]
Appearance	White to almost white powder or crystal	[3]
Melting Point	77-79 °C	[4]
Boiling Point	502.6 °C (estimate)	[4]
Solubility	Insoluble in water	[1][4]
IUPAC Name	Heptatriacontane	[2]
InChl	1S/C37H76/c1-3-5-7-9-11-13- 15-17-19-21-23-25-27-29-31- 33-35-37-36-34-32-30-28-26- 24-22-20-18-16-14-12-10-8-6- 4-2/h3-37H2,1-2H3	[2]
InChlKey	PXEZIKSRSYGOED- UHFFFAOYSA-N	[2]
SMILES	ccccccccccccccc	[2]

Synthesis and Purification

High-purity linear alkanes like **Heptatriacontane** can be synthesized through classic organic reactions. The Wurtz reaction is a notable method for this purpose.

Experimental Protocol: Synthesis via Wurtz Reaction

The Wurtz reaction couples two alkyl halides in the presence of sodium metal to form a new carbon-carbon bond, yielding a longer alkane.[3][5] To synthesize **Heptatriacontane**, a long-chain alkyl halide would be required. The following is a generalized protocol.



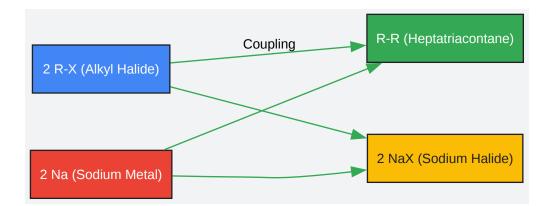
Materials:

- Long-chain alkyl halide (e.g., 1-iodooctadecane)
- Sodium metal, finely dispersed
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Apparatus for reaction under inert atmosphere (e.g., Schlenk line)

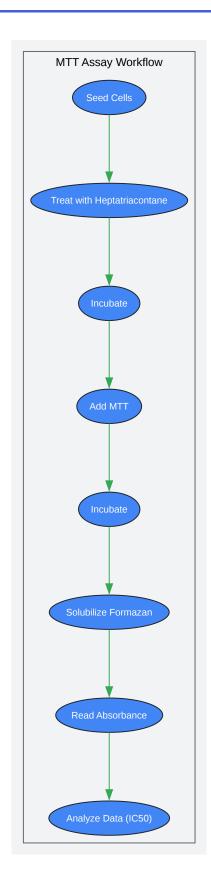
Procedure:

- Set up a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet.
- Under a positive pressure of nitrogen, add finely dispersed sodium metal to the flask containing anhydrous ether or THF.
- Dissolve the long-chain alkyl halide in anhydrous ether or THF and add it to the dropping funnel.
- Add the alkyl halide solution dropwise to the stirred suspension of sodium metal at a rate that maintains a gentle reflux.
- After the addition is complete, continue to reflux the mixture for several hours to ensure the reaction goes to completion.
- Cool the reaction mixture to room temperature and cautiously quench the excess sodium by the slow addition of ethanol, followed by water.
- Separate the organic layer, wash it with water and brine, and dry it over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude **Heptatriacontane**.

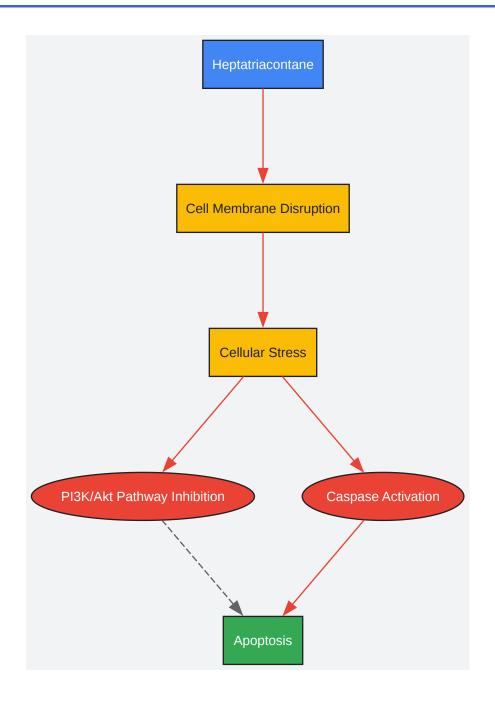












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